

Personal protective equipment for handling Cyclohexanone

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Compound of Interest

Compound Name: Cyclohexanone

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Essential Safety and Handling Guide for Cyclohexanone

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **cyclohexanone**, tailored for research, scientific, and drug development professionals. Following these procedures is vital for ensuring a safe laboratory environment.

Cyclohexanone is a flammable liquid and vapor that can cause skin irritation, serious eye damage, and respiratory irritation.^{[1][2]} It is harmful if swallowed, inhaled, or in contact with skin.^{[1][3][4]}

Chemical and Physical Properties

Understanding the properties of **cyclohexanone** is the first step in safe handling.

Property	Value
Molecular Formula	C ₆ H ₁₀ O[5]
Molar Mass	98.15 g/mol [5]
Appearance	Colorless to pale yellow liquid[5][6]
Odor	Acetone-like or peppermint-like[5]
Boiling Point	155-156 °C[5]
Melting Point	-31 °C to -47 °C[3][5]
Flash Point	111°F (44°C)[6]
Vapor Density	Heavier than air[6]
Solubility	Slightly soluble in water; miscible with most organic solvents[5]

Occupational Exposure Limits

Adherence to established exposure limits is mandatory to prevent overexposure.

Organization	Exposure Limit
OSHA (PEL)	50 ppm (8-hour time-weighted average)[6]
NIOSH (REL)	25 ppm (10-hour time-weighted average)[6]
ACGIH (TLV)	20 ppm (8-hour time-weighted average)[6]
ACGIH (STEL)	50 ppm (short-term exposure limit)[6]

Operational Plan: Handling Cyclohexanone

A systematic approach to handling **cyclohexanone** minimizes risks. This section provides a step-by-step procedural guide.

Preparation and Engineering Controls

- Ventilation: Always handle **cyclohexanone** in a well-ventilated area.[\[1\]](#)[\[3\]](#)[\[7\]](#) Use a chemical fume hood to minimize vapor inhalation.
- Ignition Sources: **Cyclohexanone** is flammable.[\[3\]](#) Keep it away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[8\]](#) No smoking in the handling area.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Static Discharge: Take precautionary measures against static discharge.[\[1\]](#)[\[3\]](#) Use grounded and bonded containers and receiving equipment.[\[6\]](#)[\[7\]](#)[\[8\]](#) Employ non-sparking tools.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[9\]](#)

Personal Protective Equipment (PPE)

The correct selection and use of PPE is the most critical barrier between the researcher and potential exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side protection or a face shield.[\[2\]](#)[\[10\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves.[\[4\]](#)[\[10\]](#) Materials such as Butyl rubber and Polyvinyl Alcohol are recommended.[\[6\]](#) Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[\[2\]](#)
 - Protective Clothing: A complete suit protecting against chemicals, a chemical-resistant apron, and antistatic boots should be worn.[\[2\]](#)[\[4\]](#)
- Respiratory Protection:
 - If ventilation is insufficient or exposure limits are likely to be exceeded, use a NIOSH-approved respirator with appropriate cartridges.[\[6\]](#)[\[9\]](#)
 - For concentrations above 700 ppm, a NIOSH-approved self-contained breathing apparatus (SCBA) with a full facepiece is required.[\[6\]](#)

Handling and Storage

- General Handling: Avoid contact with skin, eyes, and clothing.[2][3] Do not breathe vapors or mist.[3] Wash hands thoroughly after handling.[1][7] Do not eat, drink, or smoke in the work area.[1][3][7]
- Storage: Store in a cool, dry, well-ventilated place away from sources of ignition.[3][11] Keep containers tightly closed.[1][3][11] Store away from incompatible materials such as strong oxidizing agents and strong acids.[9]

Disposal Plan

Proper disposal of **cyclohexanone** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: **Cyclohexanone** is considered a hazardous waste.[6]
- Containerization: Collect waste **cyclohexanone** and contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and tightly sealed container.[3][6]
- Disposal Procedure: Dispose of hazardous waste through a licensed contractor.[3] Do not dispose of it with household garbage or pour it down the drain.[3] Follow all local, state, and federal regulations for hazardous waste disposal.[12]

Emergency Procedures

In the event of an emergency, immediate and correct action is critical.

Spills and Leaks

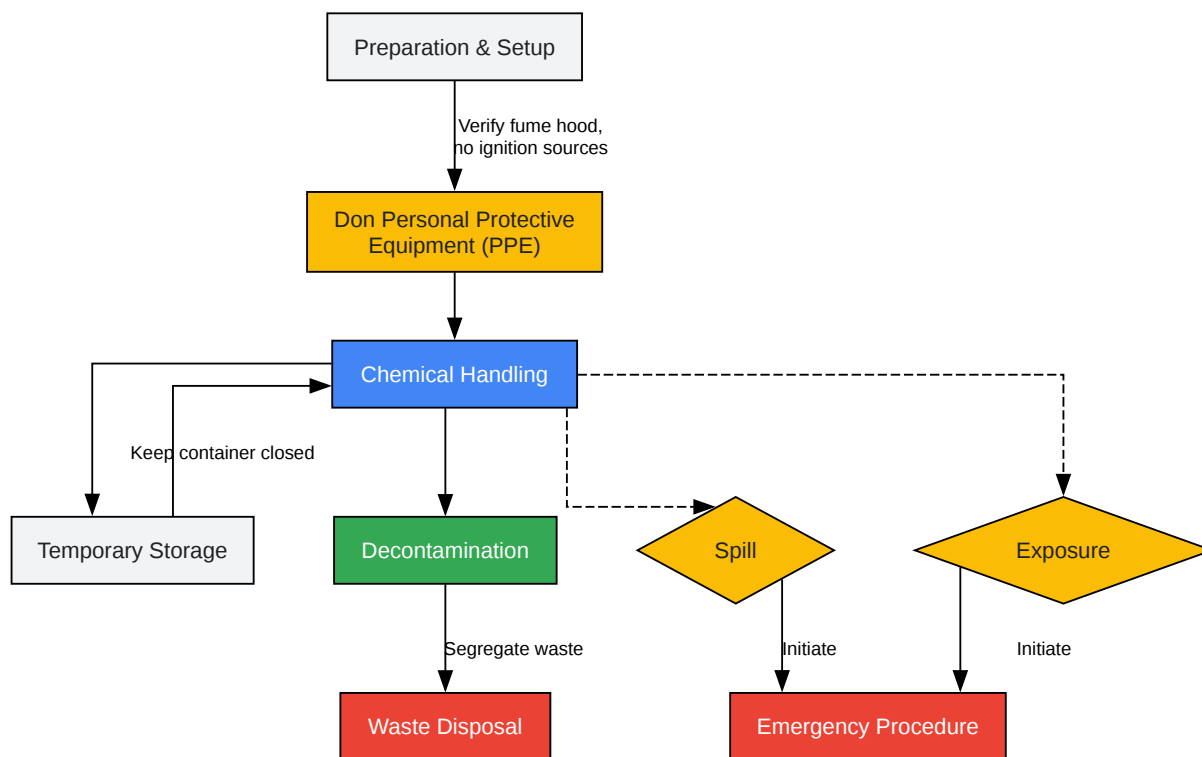
- Immediate Actions: Evacuate the area and remove all ignition sources.[7][8] Ensure adequate ventilation.[1]
- Containment: For small spills, absorb the liquid with an inert, non-combustible material like vermiculite, dry sand, or earth.[6][7]
- Cleanup: Place the absorbed material into a sealed container for disposal.[6] Clean the contaminated area with plenty of water.[3]

First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[12\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[3\]](#)[\[6\]](#) Wash the affected skin with large amounts of soap and water.[\[3\]](#) Seek medical advice if irritation persists.[\[7\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[6\]](#)[\[7\]](#)[\[12\]](#) Remove contact lenses if present and easy to do.[\[7\]](#) Seek immediate medical attention.[\[1\]](#)[\[12\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water and call a poison control center or doctor immediately.[\[1\]](#)[\[12\]](#)

Cyclohexanone Handling Workflow

The following diagram illustrates the logical steps for safely handling **cyclohexanone** from preparation to disposal.



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Caption: Logical workflow for safe **cyclohexanone** handling procedures.

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References

- 1. media.laballey.com [media.laballey.com]

- 2. pallavchemicals.com [pallavchemicals.com]
- 3. Mobile [my.chemius.net]
- 4. columbuschemical.com [columbuschemical.com]
- 5. chembridgesgroup.com [chembridgesgroup.com]
- 6. nj.gov [nj.gov]
- 7. pentachemicals.eu [pentachemicals.eu]
- 8. chemicals.co.uk [chemicals.co.uk]
- 9. fishersci.com [fishersci.com]
- 10. carlroth.com [carlroth.com]
- 11. petrocheme.com [petrocheme.com]
- 12. emerson.com [emerson.com]
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